

# Personal protective equipment for handling 3-Vinylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

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## Essential Safety and Handling Guide for 3-Vinylaniline

For laboratory professionals, including researchers, scientists, and those in drug development, the safe handling of chemicals is paramount. This guide provides immediate and essential safety and logistical information for the use of **3-Vinylaniline** (also known as 3-Aminostyrene), focusing on personal protective equipment (PPE), operational protocols, and disposal plans to ensure a safe laboratory environment.

## Physicochemical and Hazard Data

Understanding the properties of **3-Vinylaniline** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[1]
Molecular Weight	119.16 g/mol	[2]
Appearance	Colorless viscous liquid/oil	[1][3]
Density	1.051 g/mL at 25 °C	[2]
Boiling Point	212.46 °C (estimate)	[1][3]
Flash Point	98.9 °C (210.0 °F) - closed cup	[1][2]
Refractive Index	n <sub>20/D</sub> 1.611	[2]
Storage Temperature	2-8 °C	[1][2][3]
Hazard Classifications	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	[2][4]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	[2][3]

## Personal Protective Equipment (PPE) Protocol

A risk assessment should always precede the handling of **3-Vinylaniline** to ensure that the selected PPE is appropriate for the concentration and quantity being used.[1]

PPE Category	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved equivalents are mandatory. <sup>[1]</sup>
Skin Protection	Handle with chemical-resistant gloves that have been inspected before use. <sup>[1]</sup> Use proper glove removal technique to avoid skin contact. <sup>[1]</sup> An impervious lab coat or clothing is required to prevent skin exposure. <sup>[1]</sup>
Respiratory Protection	If a risk assessment indicates the need for air-purifying respirators, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. <sup>[1]</sup> For sole protection, a full-face supplied-air respirator is necessary. <sup>[1]</sup>

## Experimental Protocol: Safe Handling of 3-Vinylaniline

This protocol outlines the procedural steps for safely using **3-Vinylaniline** in a laboratory setting.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an emergency eyewash station and safety shower are readily accessible and have been tested.
- Store **3-Vinylaniline** in a cool, dry, and well-ventilated place in a tightly sealed container, away from light and under an inert gas.<sup>[1]</sup> Recommended storage is between 2-8°C.<sup>[1][2]</sup>

### 2. Handling Procedure:

- Don the appropriate PPE as specified in the table above.
- Avoid contact with skin and eyes, and prevent inhalation of vapor or mist.[\[1\]](#)
- Measure and dispense the chemical carefully to avoid splashes or aerosol generation.
- Keep containers closed when not in use. Opened containers must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)

### 3. Post-Handling and Decontamination:

- After handling, wash hands thoroughly with soap and water.[\[1\]](#)
- Decontaminate the work area and any equipment used.
- Remove and dispose of contaminated gloves and other disposable PPE as hazardous waste.[\[1\]](#)

## Emergency Response Plan

Immediate and appropriate action is critical in the event of an exposure or spill.

### Exposure Protocol:

- General Advice: Consult a physician and show them the Safety Data Sheet (SDS).[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing.[\[6\]](#) Consult a physician if irritation persists.[\[1\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician immediately. Never give anything by mouth to an unconscious person.[\[1\]](#)[\[7\]](#)

### Spill Response Protocol:

- Personal Precautions: Evacuate personnel to a safe area.<sup>[1]</sup> Ensure adequate ventilation. Wear appropriate PPE, including respiratory protection, to avoid breathing vapors, mist, or gas.<sup>[1]</sup>
- Containment and Cleanup: Prevent the spill from entering drains.<sup>[1]</sup> Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).<sup>[1][8]</sup>
- Disposal: Collect the absorbed material and any contaminated soil into a suitable, closed, and labeled container for disposal as hazardous waste.<sup>[1]</sup>

## Disposal Plan

All waste containing **3-Vinylaniline** must be treated as hazardous waste and disposed of according to institutional and local regulations.

### Waste Segregation and Collection:

- Liquid Waste: Collect all liquid waste containing **3-Vinylaniline** in a designated, compatible, and clearly labeled hazardous waste container. The label should include "Hazardous Waste" and list all chemical constituents.<sup>[9][10]</sup>
- Solid Waste: Contaminated solid waste, such as gloves, absorbent pads, and weighing paper, must be collected in a separate, sealed, and clearly labeled hazardous waste container.<sup>[9]</sup>
- Empty Containers: The first rinse of an empty container must be collected and disposed of as hazardous waste.<sup>[10]</sup> Subsequent rinses may be permissible for regular disposal if local guidelines allow. All labels must be fully defaced before the container is discarded.<sup>[10]</sup>

### Final Disposal:

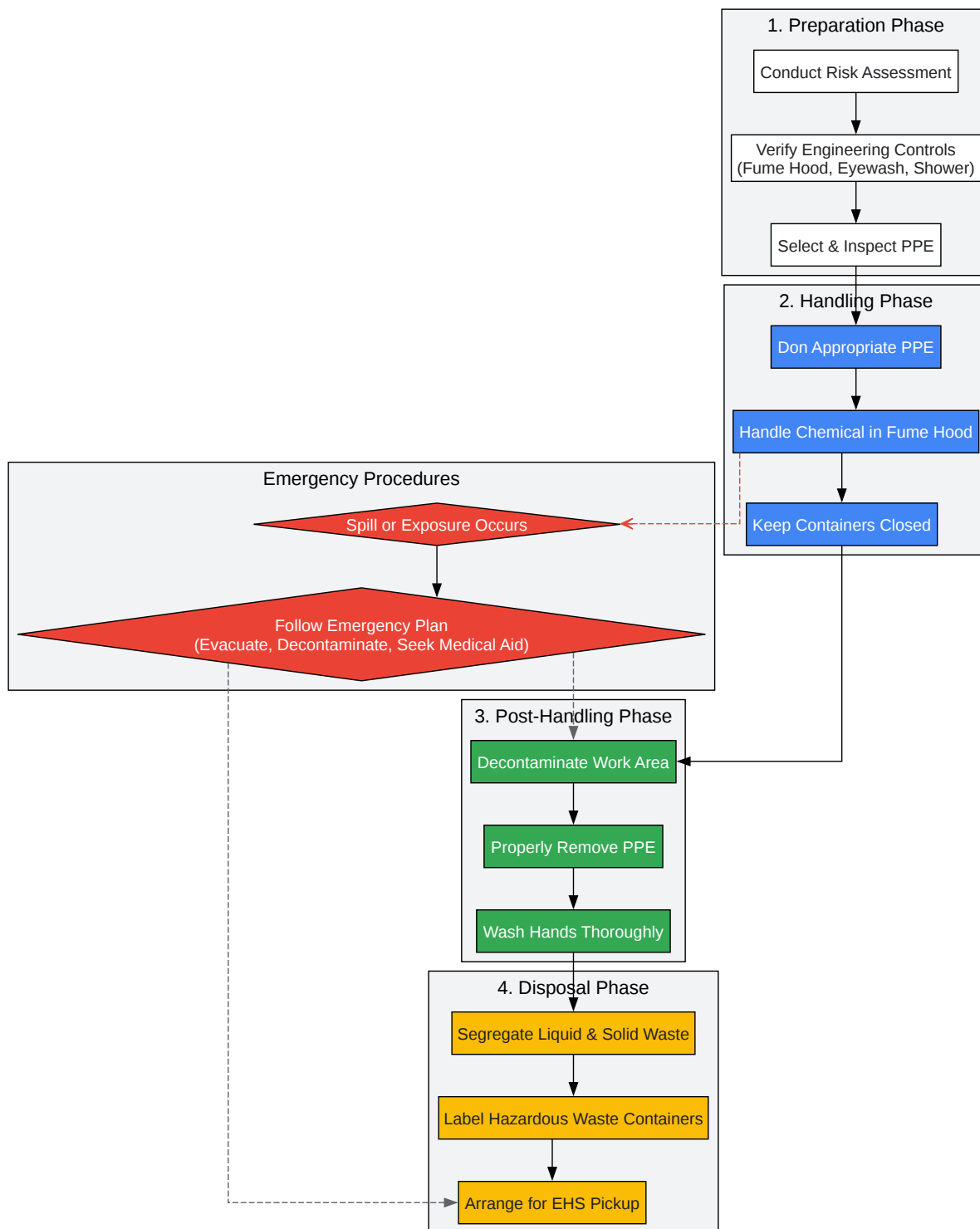
- Do not dispose of **3-Vinylaniline** waste down the drain or in the regular trash.<sup>[6]</sup>
- Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.<sup>[9]</sup>

- Contaminated packaging should be disposed of as unused product.[\[1\]](#)

## Visual Workflow for Handling 3-Vinylaniline

The following diagram illustrates the logical workflow for the safe handling of **3-Vinylaniline**, from initial preparation to final waste disposal.

## Workflow for Safe Handling of 3-Vinylaniline

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **3-Vinylaniline**.

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Address: 3281 E Guasti Rd

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